

Spectroscopic characterization of cyclopropoxy-pyridine derivatives

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Compound of Interest

Compound Name: 2-Bromo-5-cyclopropoxy-4-nitropyridine

Cat. No.: B14826741

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Executive Summary & Strategic Context

In medicinal chemistry, the cyclopropoxy-pyridine motif is increasingly utilized to modulate lipophilicity and metabolic stability. Unlike their aliphatic counterparts (methoxy or isopropoxy), cyclopropyl ethers introduce unique steric constraints and electronic effects that significantly alter the pyridine ring's reactivity and pharmacological profile.

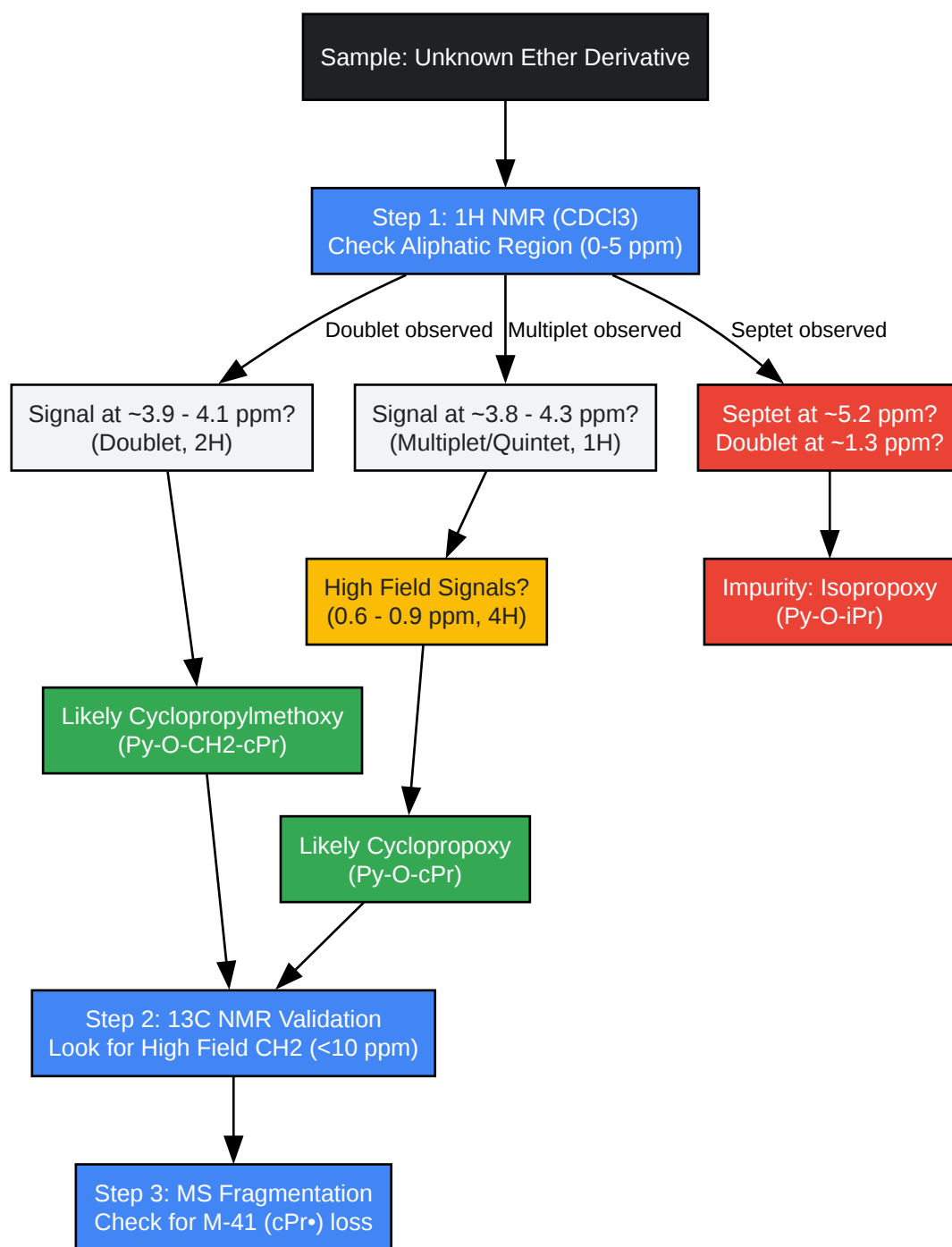
This guide provides a definitive comparative analysis for characterizing these derivatives. It distinguishes between the two primary structural variants often confused in early-stage screening:

- Cyclopropoxy-pyridine: Direct ether linkage ().
- Cyclopropylmethoxy-pyridine: Methylene-spaced linkage (), common in drugs like Roflumilast.

Key Technical Insight: The high ring strain of the cyclopropyl group (~27.5 kcal/mol) creates distinct spectroscopic signatures (high-field NMR signals, specific IR bands) that serve as self-validating quality control markers.

Characterization Workflow (Decision Tree)

The following logic flow ensures unambiguous structural assignment, differentiating between direct cyclopropoxy, spaced cyclopropylmethoxy, and common isopropyl impurities.



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Figure 1: Logic flow for distinguishing cyclopropyl ether variants from common aliphatic analogs.

Comparative Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR)

The cyclopropyl ring's magnetic anisotropy and ring current effects result in significant shielding of the ring protons.

Table 1: ¹H NMR Chemical Shift Comparison (in CDCl₃)

Feature	Cyclopropoxy ()	Cyclopropylmethoxy ()	Isopropoxy (Alternative)
-Proton	3.80 – 4.30 (m, 1H)	3.90 – 4.15 (d, 2H, Hz)	5.10 – 5.30 (sept, 1H)
-Protons	0.70 – 0.90 (m, 4H)	1.20 – 1.35 (m, 1H, methine)	1.35 – 1.40 (d, 6H)
-Protons	N/A	0.30 – 0.70 (m, 4H)	N/A
Coupling ()	Complex AA'BB' systems	Hz (Doublet)	Hz (Septet)

Expert Insight:

- The "Roofing" Effect: In cyclopropoxy derivatives, the four methylene protons of the ring often appear as two distinct multiplets due to the magnetic non-equivalence of protons cis and trans to the pyridine oxygen.
- Differentiation: The key differentiator is the integration of the -signal (1H vs 2H) and the chemical shift of the most upfield signal (0.3 ppm for cyclopropylmethoxy vs 0.7 ppm for direct cyclopropoxy).

Table 2: ¹³C NMR Characteristic Signals

Carbon Type	Cyclopropoxy (ppm)	Cyclopropylmethoxy (ppm)
-Carbon (C-O)	50.0 – 55.0	70.0 – 74.0
-Carbon	5.0 – 7.0 (Ring)	9.0 – 11.0 (Ring)
-Carbon	N/A	3.0 – 4.0 (Ring)



Critical Check: A carbon signal below 5 ppm is diagnostic for the distal methylene carbons in the cyclopropylmethoxy group.

Infrared Spectroscopy (IR)

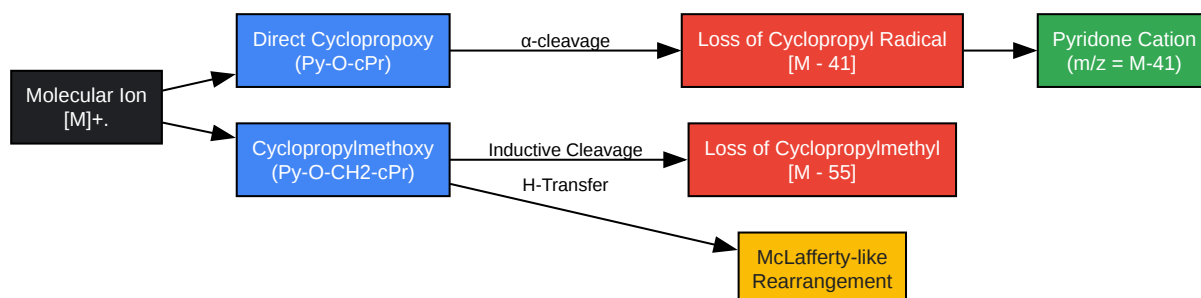
The high strain of the cyclopropane ring increases the s-character of the C-H bonds, shifting their stretching frequencies higher than typical

alkanes.

- (Cyclopropyl): 3040 – 3100 cm^{-1} .
 - Distinction: This band often overlaps with aromatic C-H stretches. However, in cyclopropyl ethers, it is often sharper and distinct from the broader aromatic envelope.
- Ring Deformation: 1020 – 1050 cm^{-1} .
 - Validation: Absence of this band suggests ring opening or presence of an isopropyl impurity.

Mass Spectrometry (MS)

Cyclopropyl ethers undergo specific fragmentation driven by the stability of the cyclopropyl radical and the formation of stable hetero-aromatic cations.



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Figure 2: Primary fragmentation pathways. The loss of 41 Da (cyclopropyl radical) is diagnostic for direct ethers, while loss of 55 Da indicates the methylene spacer.

Experimental Protocols

Protocol A: Synthesis of 2-Cyclopropoxypyridine (Reference Standard)

Context: Direct cyclopropylation is challenging due to the poor nucleophilicity of cyclopropanol. This protocol uses a halogen displacement method.

Materials:

- 5-Bromo-2-fluoropyridine (1.0 eq)
- Cyclopropanol (1.5 eq)
- Potassium tert-butoxide (KOtBu) (1.5 eq)
- Solvent: N-Methyl-2-pyrrolidone (NMP) or THF.[1]

Procedure:

- Preparation: Dissolve 5-bromo-2-fluoropyridine in dry NMP under atmosphere.
- Activation: In a separate flask, treat cyclopropanol with KOtBu in THF at 0°C to generate the alkoxide.
- Coupling: Add the alkoxide solution dropwise to the pyridine solution.
- Reaction: Stir at Ambient Temperature (25°C) for 2 hours. Note: Heating >80°C may cause ring opening.
- Workup: Quench with ice water. Extract with Ethyl Acetate/Petroleum Ether (1:1).
- Purification: Silica gel chromatography (Eluent: Hexane/EtOAc).

Protocol B: Standardized NMR Characterization

Objective: Eliminate concentration-dependent shifts.

- Solvent: Use CDCl₃ (99.8% D) neutralized with basic alumina to prevent acid-catalyzed ring opening of the cyclopropyl ether during storage.
- Concentration: Prepare samples at 10-15 mg/mL. High concentrations can cause stacking effects in planar pyridine rings, shifting aromatic signals.
- Parameters:
 - Pulse Angle: 30°
 - Relaxation Delay (): > 2.0 seconds (Cyclopropyl protons have long relaxation times; insufficient delay leads to poor integration accuracy).
 - Scans: 16 (1H), 512 (13C).

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